

Glycyrol IUPAC name and synonyms

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Compound of Interest

Compound Name: Glycyrol

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An In-depth Technical Guide to Glycerol

This guide provides a comprehensive overview of the chemical properties, experimental applications, and metabolic significance of glycerol. It is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Identification

IUPAC Name: propane-1,2,3-triol

Synonyms: Glycerol, Glycerin, Glycerine, 1,2,3-Trihydroxypropane

"**Glycyrol**" is a common misspelling of Glycerol. There is, however, a distinct and more complex molecule also referred to as **Glycyrol**, with the CAS Number 23013-84-5. This guide focuses on the far more common and industrially significant propane-1,2,3-triol.

Quantitative Data

The physical and chemical properties of glycerol are summarized in the table below.

Property	Value	References
Molecular Formula	C ₃ H ₈ O ₃	
Molar Mass	92.09 g·mol ⁻¹	
Appearance	Colorless, odorless, viscous liquid	
Density	1.261 g/cm ³	
Melting Point	17.8 °C (64.0 °F; 290.9 K)	
Boiling Point	290 °C (554 °F; 563 K)	
Solubility in Water	Miscible	
Viscosity	1.412 Pa·s	
Refractive Index (nD)	1.4746	

Experimental Protocols

Glycerol is a versatile reagent in the laboratory, primarily utilized for its cryoprotective and stabilizing properties.

Preparation of Bacterial Glycerol Stocks for Long-Term Storage

This protocol is fundamental for the cryopreservation of bacterial strains, ensuring their long-term viability.

Methodology:

- Prepare a 50% (v/v) glycerol solution: Mix equal volumes of sterile glycerol and sterile deionized water.
- Culture bacteria: Inoculate a sterile liquid culture medium with a single bacterial colony and incubate overnight under appropriate conditions to achieve a high cell density.

- **Mix culture and glycerol:** In a sterile cryovial, combine equal volumes of the overnight bacterial culture and the 50% glycerol solution (e.g., 500 μ L of culture and 500 μ L of 50% glycerol) to achieve a final glycerol concentration of 25%.
- **Vortex:** Gently vortex the mixture to ensure homogeneity.
- **Storage:** Store the cryovial at -80°C for long-term preservation. The glycerol prevents the formation of damaging ice crystals within the bacterial cells.

Protein Stabilization and Cryoprotection

Glycerol is frequently added to protein solutions to enhance stability and prevent aggregation during storage and freeze-thaw cycles.

Methodology:

- **Prepare a sterile, high-concentration glycerol stock:** An 80% (v/v) glycerol solution in a suitable buffer is often used as it is less viscous and easier to pipette than pure glycerol.
- **Addition to protein sample:** Add the glycerol stock to the purified protein solution to a final concentration typically ranging from 10% to 50% (v/v), depending on the protein and the intended application.
- **Mixing:** Gently mix the solution by pipetting or slow vortexing to avoid introducing air bubbles, which can denature the protein.
- **Flash freezing:** For long-term storage, the protein-glycerol mixture is often flash-frozen in liquid nitrogen to promote vitrification (a glass-like state) rather than crystallization.
- **Storage:** Store the frozen aliquots at -80°C .

Purification of Crude Glycerol from Biodiesel Production

This protocol outlines a universal procedure for upgrading crude glycerol, a byproduct of biodiesel manufacturing.

Methodology:

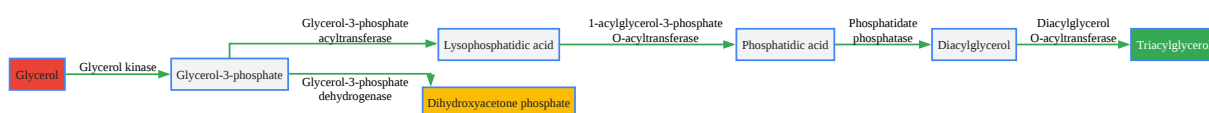
- **Microfiltration:** The initial step involves the microfiltration of crude glycerol to remove solid impurities.
- **Saponification:** The filtered glycerol is then subjected to saponification to convert free fatty acids into soap.
- **Acidification:** Acid is added to the mixture to neutralize the soap and any remaining catalyst.
- **Phase Separation:** The mixture is allowed to settle, leading to the separation of a glycerol-rich phase and a fatty acid-rich phase.
- **Biphasic Extraction:** The glycerol-rich layer is extracted to further remove impurities.
- **Solvent Evaporation:** Finally, any solvents used in the extraction process are evaporated to yield purified glycerol.

Signaling and Metabolic Pathways

Glycerol plays a central role in cellular metabolism, particularly in lipid biosynthesis and as a key osmolyte.

Glycerolipid Metabolism

The glycerolipid metabolism pathway describes the synthesis of important lipids such as triglycerides from a glycerol backbone.

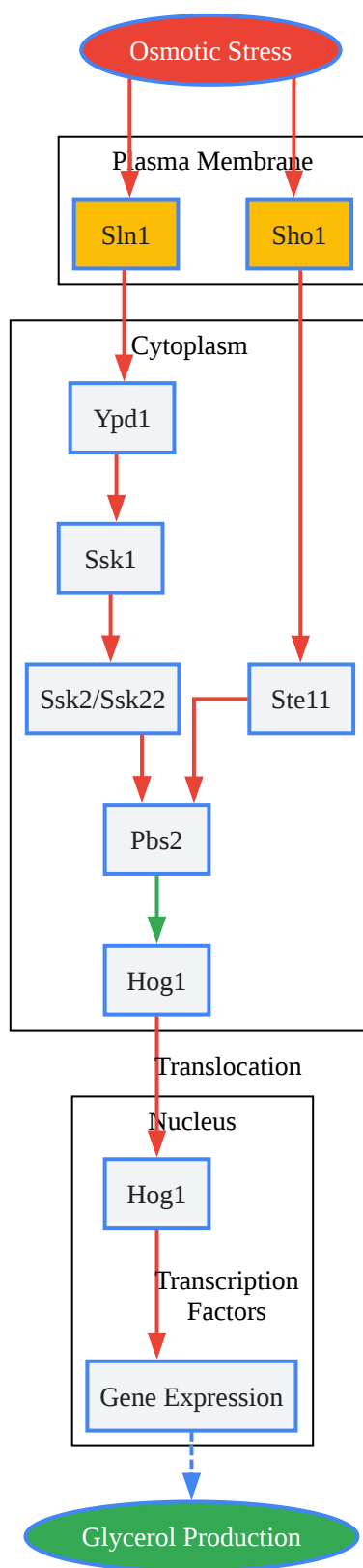


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Caption: Overview of the Glycerolipid Metabolism Pathway.

High Osmolarity Glycerol (HOG) Pathway in Yeast

In yeast, the HOG pathway is a critical signaling cascade that responds to osmotic stress by triggering the intracellular accumulation of glycerol.



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